

NSC 66811 dosage and concentration for experiments

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Compound of Interest

Compound Name: NSC 66811

CAS No.: 6964-62-1

Cat. No.: B1680243

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Application Notes and Protocols for NSC 66811 A Potent Inhibitor of the MDM2-p53 Interaction for Cancer Research

Audience: Researchers, scientists, and drug development professionals.

Introduction

NSC 66811 is a small molecule inhibitor that has garnered significant interest in the field of cancer research. It functions by disrupting the critical protein-protein interaction between Murine Double Minute 2 (MDM2) and the tumor suppressor protein p53.^{[1][2][3]} By inhibiting MDM2, **NSC 66811** prevents the ubiquitination and subsequent degradation of p53, leading to the accumulation of p53 in cancer cells.^{[1][2]} This accumulation reactivates the p53 signaling pathway, inducing cell cycle arrest and apoptosis in tumor cells with wild-type p53.^[1] **NSC 66811** binds to MDM2 with a high affinity, exhibiting a K_i (inhibition constant) of 120 nM.^{[2][3][4]} ^[5] These application notes provide detailed protocols and dosage guidelines for the use of **NSC 66811** in both in vitro and in vivo experimental settings.

Data Presentation

In Vitro Activity of NSC 66811

Cell Line	Concentration Range	Incubation Time	Observed Effects	Reference
HCT-116 (human colon cancer, p53+/+)	5 - 20 μ M	48 hours	Dose-dependent accumulation of p53, MDM2, and p21cip1/waf proteins.	[4]
HCT-116 (human colon cancer, p53-/-)	5 - 20 μ M	48 hours	No effect on the levels of p53, MDM2, and p21cip1/waf protein.	[4]
HepG2 (human liver cancer)	5 and 25 μ mol/L	24 hours	Upregulation of p53 mRNA levels.	[5]
Human colon cancer cells	Not specified	Not specified	Induces accumulation of p21, p53, and MDM2.	[1][2]

Physicochemical Properties and Solubility

Property	Value	Reference
Molecular Weight	340.42 g/mol	[2][5]
Formula	C23H20N2O	[2][5]
CAS Number	6964-62-1	[1][2][5]
Purity	≥95% - ≥98%	[1][6]
Solubility		
DMSO	25 mg/mL - 40 mg/mL	[1][5][6]
DMF	33 mg/mL	[1]
Ethanol	1 mg/mL	[1]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	[1]

Experimental Protocols

In Vitro Protocol: Induction of p53 Pathway Activation in Cancer Cell Lines

This protocol describes the treatment of cancer cell lines with **NSC 66811** to induce the accumulation of p53 and its downstream targets.

Materials:

- **NSC 66811** powder
- Dimethyl sulfoxide (DMSO), sterile
- Cancer cell line of interest (e.g., HCT-116 p53+/+)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer)

- Protease and phosphatase inhibitors
- Equipment for Western blotting (SDS-PAGE gels, transfer apparatus, antibodies against p53, MDM2, p21, and a loading control like β -actin or GAPDH)
- Equipment for qRT-PCR (RNA extraction kit, reverse transcriptase, qPCR master mix, primers for p53 and a housekeeping gene)

Procedure:

- Stock Solution Preparation:
 - Prepare a high-concentration stock solution of **NSC 66811** by dissolving the powder in sterile DMSO. For example, to prepare a 10 mM stock, dissolve 3.4 mg of **NSC 66811** in 1 mL of DMSO.
 - Aliquot the stock solution and store at -20°C or -80°C for long-term storage.[\[4\]](#)[\[6\]](#) Avoid repeated freeze-thaw cycles.
- Cell Seeding:
 - Seed the cancer cells in appropriate culture vessels (e.g., 6-well plates) at a density that will allow for logarithmic growth during the experiment.
 - Allow the cells to attach and resume growth for 24 hours before treatment.
- Drug Treatment:
 - Prepare working solutions of **NSC 66811** by diluting the stock solution in complete cell culture medium to the desired final concentrations (e.g., 5, 10, 20 μ M).[\[4\]](#)
 - Include a vehicle control group treated with the same concentration of DMSO as the highest concentration of **NSC 66811**.
 - Remove the old medium from the cells and replace it with the medium containing **NSC 66811** or the vehicle control.
 - Incubate the cells for the desired period (e.g., 24 or 48 hours).[\[4\]](#)[\[5\]](#)

- Analysis of Protein Expression (Western Blot):
 - After incubation, wash the cells with ice-cold PBS.
 - Lyse the cells using a suitable lysis buffer supplemented with protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates using a standard assay (e.g., BCA assay).
 - Perform SDS-PAGE and Western blotting to analyze the expression levels of p53, MDM2, and p21.
- Analysis of Gene Expression (qRT-PCR):
 - After incubation, extract total RNA from the cells using a commercial kit.
 - Synthesize cDNA from the RNA using reverse transcriptase.
 - Perform quantitative real-time PCR using primers specific for p53 and a housekeeping gene to determine the relative mRNA expression levels.

In Vivo Protocol: Formulation and Administration (General Guidance)

Disclaimer: Specific in vivo dosages and administration schedules for **NSC 66811** have not been extensively reported in publicly available literature. The following protocol is a general guideline for formulation based on common practices for similar compounds. Researchers must perform their own dose-finding and toxicity studies for their specific animal model and experimental design.

Materials:

- **NSC 66811** powder
- Dimethyl sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)

- Tween-80
- Saline (0.9% NaCl), sterile

Formulation Procedure (for a 2.5 mg/mL suspension):[\[4\]](#)

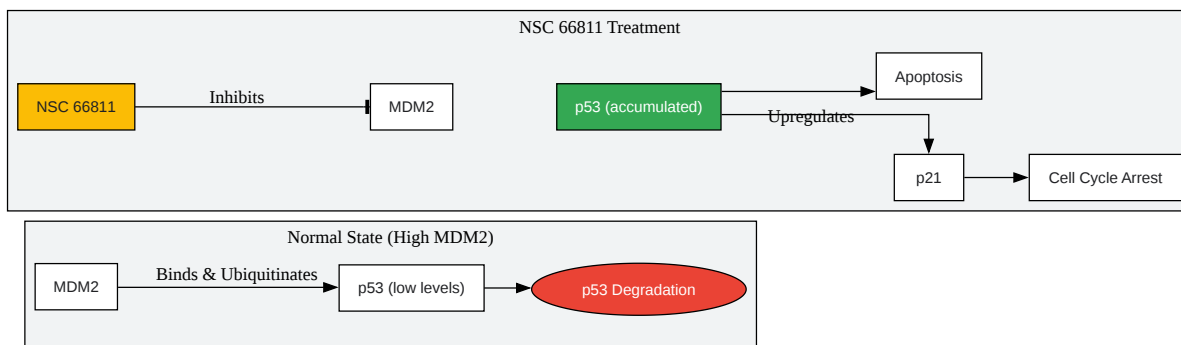
- Prepare a 25 mg/mL stock solution of **NSC 66811** in DMSO.
- To prepare 1 mL of the final formulation, sequentially add and mix the following components:
 - 100 µL of the 25 mg/mL **NSC 66811** stock solution in DMSO.
 - 400 µL of PEG300. Mix thoroughly.
 - 50 µL of Tween-80. Mix thoroughly.
 - 450 µL of saline. Mix thoroughly to obtain a uniform suspension.
- This formulation results in a vehicle composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[4\]](#)
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[4\]](#) It is recommended to prepare the working solution fresh on the day of use.[\[4\]](#)

Administration:

- This suspended solution can be used for oral (p.o.) or intraperitoneal (i.p.) injection.[\[4\]](#)
- The appropriate dosage will depend on the animal model, tumor type, and experimental goals. A thorough literature search for similar MDM2 inhibitors and preliminary dose-escalation studies are highly recommended to determine a safe and effective dose.

Visualizations

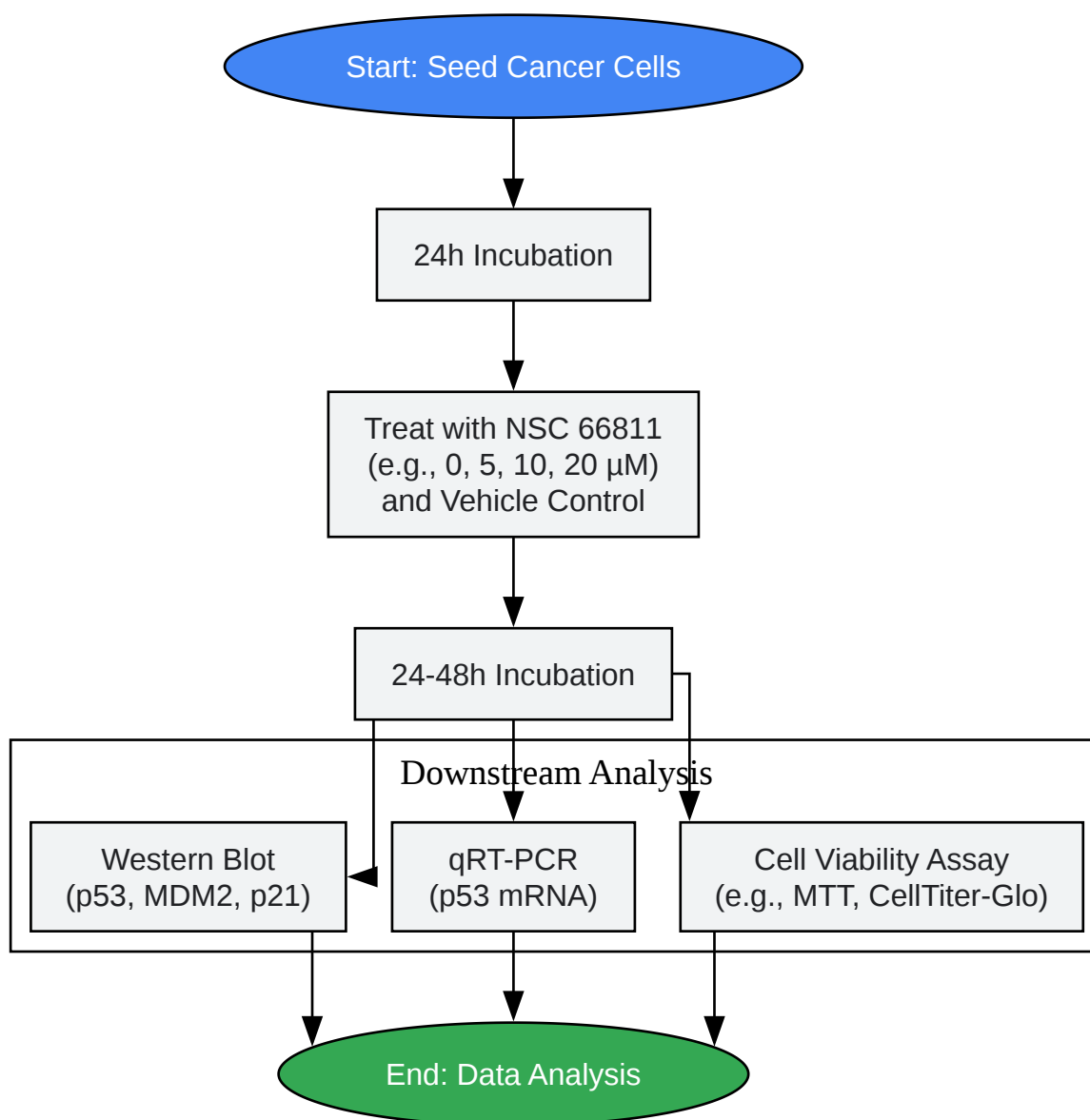
Signaling Pathway of NSC 66811



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Caption: Mechanism of action of **NSC 66811** in reactivating the p53 pathway.

Experimental Workflow for In Vitro Screening



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Caption: A typical experimental workflow for evaluating **NSC 66811** in vitro.

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